

Molecular weight and formula of trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid.

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Compound of Interest

	<i>trans-4-</i>
Compound Name:	<i>(Hydroxymethyl)cyclohexanecarboxylic Acid</i>
Cat. No.:	B086831

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A Technical Guide to trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **trans-4-(Hydroxymethyl)cyclohexanecarboxylic acid**, a bifunctional molecule with applications as a versatile building block in organic synthesis, particularly in the development of novel pharmaceuticals and materials. This guide details its physicochemical properties, experimental protocols for its synthesis and characterization, and essential safety information.

Physicochemical Properties

trans-4-(Hydroxymethyl)cyclohexanecarboxylic acid is a white crystalline solid at room temperature. Its key properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference
Molecular Formula	C8H14O3	[1] [2] [3] [4]
Molecular Weight	158.19 g/mol	[1] [3]
CAS Number	66185-74-8	[2]
Melting Point	141 °C	[2]
Boiling Point	316.6 ± 15.0 °C (Predicted)	[2]
Density	1.152 ± 0.06 g/cm³ (Predicted)	[2]
Physical Form	Powder to crystal	[2]
Solubility	Soluble in Methanol	[2]

Experimental Protocols

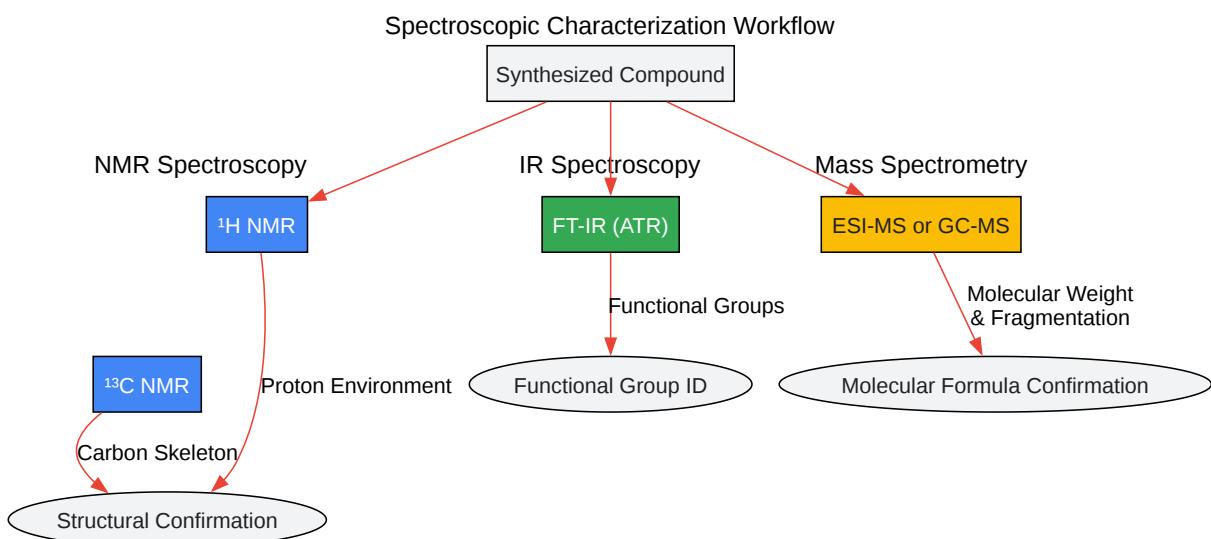
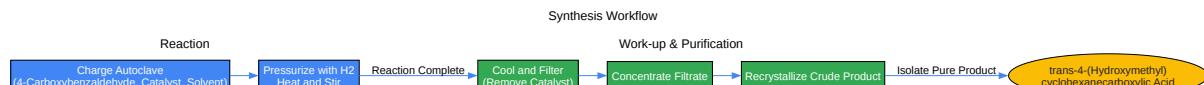
Detailed methodologies for the synthesis and characterization of **trans-4-(Hydroxymethyl)cyclohexanecarboxylic acid** are crucial for its application in research and development.

Synthesis Protocol: Catalytic Hydrogenation of 4-Carboxybenzaldehyde

A common route to synthesize **trans-4-(Hydroxymethyl)cyclohexanecarboxylic acid** involves the catalytic hydrogenation of a suitable aromatic precursor, such as 4-carboxybenzaldehyde. This method reduces both the aromatic ring and the aldehyde group.

- Reaction Setup: A high-pressure stainless steel autoclave with a polytetrafluoroethylene (PTFE) liner is charged with 4-carboxybenzaldehyde (1 equivalent) and a suitable catalyst, such as 5% Rhodium on alumina (Rh/Al₂O₃), typically at a 5-10% weight ratio to the starting material.
- Solvent Addition: A solvent such as methanol or water is added to dissolve or suspend the starting material.

- Hydrogenation: The autoclave is sealed, purged with nitrogen, and then pressurized with hydrogen gas to approximately 10-15 bar. The reaction mixture is heated to 80-120°C and stirred vigorously for 12-24 hours.
- Work-up: After cooling, the autoclave is depressurized. The catalyst is removed by filtration through a pad of celite. The filtrate is concentrated under reduced pressure to yield the crude product.
- Purification: The crude product, a mixture of cis and trans isomers, can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes, to isolate the desired trans isomer.



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